

Essential Safety and Operational Guide for Handling Mecarbam

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Compound of Interest

Compound Name: Mecarbam

Cat. No.: B1676128

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Mecarbam**. It offers a procedural, step-by-step framework for safe operational and disposal plans, ensuring the well-being of laboratory personnel and environmental protection.

Mecarbam Hazard Profile and Safety Data

Mecarbam is an organophosphate pesticide classified as highly hazardous.^[1] It is toxic if swallowed and in contact with skin, and very toxic to aquatic life with long-lasting effects.^{[2][3]} Adherence to stringent safety protocols is mandatory to mitigate exposure risks.^[4]

Property	Value
GHS Hazard Class	Acute Toxicity, Oral (Category 3); Acute Toxicity, Dermal (Category 3); Hazardous to the Aquatic Environment, Acute (Category 1); Hazardous to the Aquatic Environment, Chronic (Category 1) [2]
Signal Word	Danger[2]
CAS Number	2595-54-2[5]
Molecular Formula	C10H20NO5PS2[5][6][7]
LD50 (Oral, Rabbit)	60 mg/kg[4]
WHO Classification	Ib (Highly hazardous)[1]
IMDG Transport Hazard	Class 6.1[1]
UN Number	UN3018[1][2]

Experimental Protocol: Safe Handling of Mecarbam

1. Pre-Operational Checks:

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment to identify potential hazards and ensure all safety measures are in place.
- Safety Equipment: Ensure a calibrated chemical fume hood is operational. Verify that an eyewash station and safety shower are readily accessible and functional.[3]
- Personal Protective Equipment (PPE) Inspection: Before each use, inspect all PPE for integrity. Check gloves for any signs of degradation or punctures.[3]

2. Required Personal Protective Equipment (PPE):

- Hand Protection: Wear chemical-resistant gloves (e.g., barrier laminate, butyl rubber, nitrile rubber).[3][8] Do not wear cotton, leather, or canvas gloves.[8]

- Eye and Face Protection: Chemical safety goggles with side shields are mandatory.[3] If there is a splash hazard, a face shield must be worn in addition to goggles.[3]
- Skin and Body Protection: Wear an impervious laboratory coat or chemical-resistant coveralls.[3][9] Ensure shoes are fully enclosed.[3] For tasks with a higher risk of spills, a chemical-resistant apron is required.[8][9]
- Respiratory Protection: Use a suitable respirator if engineering controls like a fume hood are insufficient or when aerosols may be generated.[3][8] All respiratory protection programs must comply with relevant standards.

3. Handling Procedure:

- Ventilation: All handling of **Mecarbam** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of vapors or aerosols.[2][3]
- Avoid Contact: Avoid all direct contact with the substance.[3]
- General Hygiene: Do not eat, drink, or smoke in areas where **Mecarbam** is handled.[2][3][6]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[2][3][6] Immediately change contaminated clothing.

Emergency Response Plan

1. Spills:

- Small Spills: For liquid spills, absorb the material using an inert, non-combustible material like sand or diatomite.[2][10] Carefully collect the absorbed material and place it in a sealed, labeled container for disposal.[2][10]
- Large Spills: Isolate the spill area for at least 50 meters (150 feet) in all directions.[7] Keep unauthorized personnel away and stay upwind.[7] Ventilate closed spaces before entering.[7]
- Environmental Protection: Do not allow **Mecarbam** to enter drains or water courses.[2][10]

2. Exposure:

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Immediately call a POISON CENTER or doctor.[6] If breathing has stopped, provide artificial respiration.
- If on Skin: Take off immediately all contaminated clothing.[2] Wash the skin with plenty of soap and water.[2][6] Call a POISON CENTER or doctor if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[2][6]
- If Swallowed: Rinse mouth.[2][6] Immediately call a POISON CENTER or doctor.[2][6] Do NOT induce vomiting.[11]

Disposal Plan

The disposal of **Mecarbam** must be handled by a licensed hazardous waste disposal service. [2][12] Direct release into the environment or discharge into the sewer system is strictly prohibited.[2][12]

1. Waste Collection:

- Collect all **Mecarbam** waste, including contaminated materials, in a designated, compatible, and tightly sealed container.[2][12]

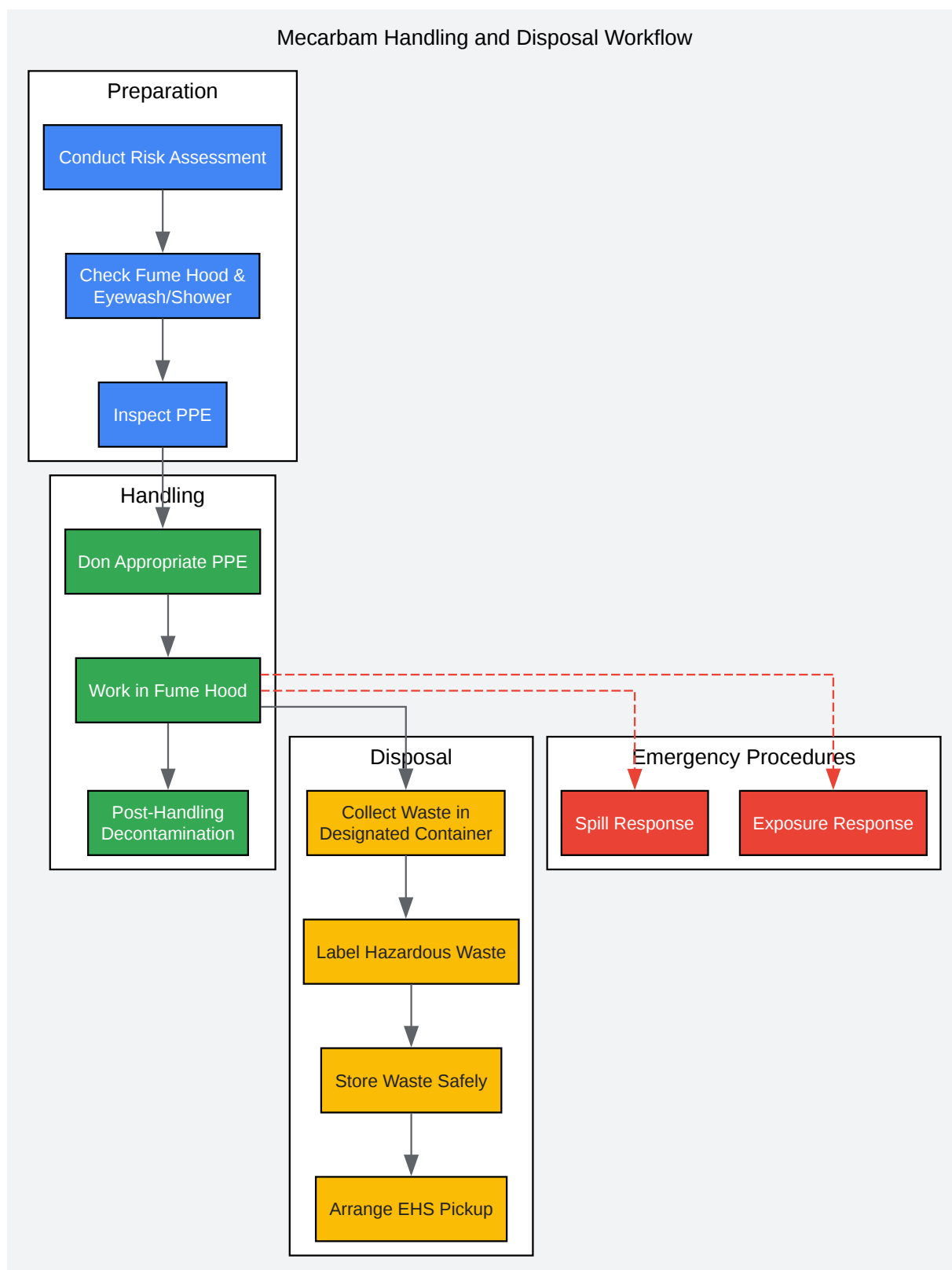
2. Labeling and Storage:

- Immediately affix a "Hazardous Waste" label to the container.[12]
- The label must include the full chemical name "**Mecarbam**" and the specific hazards: "Toxic," "Harmful if Swallowed," and "Marine Pollutant." [12]
- Store the waste container in a designated, cool, dry, and well-ventilated area, away from direct sunlight and sources of ignition.[3][10] The storage area should not have drain or sewer access.[2]
- Use secondary containment to prevent spills.[12]

3. Disposal:

- Contact your institution's Environmental Health & Safety (EHS) department to arrange for pickup and disposal by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[\[2\]](#)[\[12\]](#)
- Do not mix **Mecarbam** waste with other waste. Handle uncleaned containers as you would the product itself.

Workflow for Handling Mecarbam



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Caption: Workflow for the safe handling and disposal of **Mecarbam**.

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References

- 1. Mecarbam (Ref: MC 474) [sitem.herts.ac.uk]
- 2. zycz.cato-chem.com [zycz.cato-chem.com]
- 3. benchchem.com [benchchem.com]
- 4. MECARBAM | 2595-54-2 [amp.chemicalbook.com]
- 5. Mecarbam - Hazardous Agents | Haz-Map [haz-map.com]
- 6. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 7. Mecarbam | C10H20NO5PS2 | CID 17434 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. extension.missouri.edu [extension.missouri.edu]
- 9. Pesticide use and personal protective equipment [health.vic.gov.au]
- 10. benchchem.com [benchchem.com]
- 11. chemos.de [chemos.de]
- 12. benchchem.com [benchchem.com]
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